

(R)-2-Methylpyrrolidine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: (R)-2-Methylpyrrolidine

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For Researchers, Scientists, and Drug Development Professionals

(R)-2-Methylpyrrolidine is a valuable chiral building block in pharmaceutical and chemical synthesis. Its safe handling is paramount to ensure the well-being of laboratory personnel and the integrity of research. This in-depth technical guide provides comprehensive safety information, handling procedures, and emergency protocols tailored for research and development environments.

Core Safety and Hazard Information

(R)-2-Methylpyrrolidine is classified as a hazardous substance with multiple risk factors. It is a highly flammable liquid and vapor, harmful if swallowed, and causes severe skin burns and eye damage.^[1] Adherence to strict safety protocols is mandatory when handling this compound.

Physicochemical and Toxicological Data

A summary of the key quantitative data for **(R)-2-Methylpyrrolidine** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₅ H ₁₁ N	[1] [2] [3]
Molecular Weight	85.15 g/mol	[1] [2] [3]
Appearance	Colorless to light yellow liquid	[3]
Density	0.842 g/mL at 25 °C	[2] [3]
Boiling Point	97-99 °C at 744 mmHg	[4]
Flash Point	7.22 °C (45.0 °F) - closed cup	[2]
Refractive Index	n _{20/D} 1.4353	[2]
Acute Toxicity, Oral	Harmful if swallowed (Acute Tox. 4)	[1] [2]
Skin Corrosion/Irritation	Causes severe skin burns (Skin Corr. 1B)	[1] [2]
Serious Eye Damage/Irritation	Causes serious eye damage	[1]

Safe Handling and Storage Protocols

Proper handling and storage procedures are critical to minimize the risks associated with **(R)-2-Methylpyrrolidine**.

Personal Protective Equipment (PPE)

When handling **(R)-2-Methylpyrrolidine**, the following personal protective equipment is mandatory:

- Eye Protection: Chemical splash goggles and a face shield.[\[2\]](#)
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[\[5\]](#)
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[\[5\]](#)
[\[6\]](#)

- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A type ABEK (EN14387) respirator filter is recommended.[2][6]

Handling

- Wash thoroughly after handling.[5]
- Remove contaminated clothing and wash before reuse.[5]
- Ground and bond containers when transferring material to prevent static discharge.[5]
- Avoid contact with eyes, skin, and clothing.[5]
- Use only in a well-ventilated area, preferably under a chemical fume hood.[6][7]
- Keep away from heat, sparks, and open flames.[5][6]
- Use non-sparking tools.[5]

Storage

- Store in a cool, dry, well-ventilated area away from incompatible substances.[5]
- Keep in a flammables-area.[5]
- Isolate from oxidizing materials and acids.[5]
- Keep container tightly closed.[6][7]
- Recommended storage temperature is 2-8°C.[2][3]

Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Get medical aid immediately.[5]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid immediately.[5]
- Ingestion: If swallowed, do NOT induce vomiting. Get medical aid immediately. If the victim is fully conscious, give a cupful of water. Never give anything by mouth to an unconscious person.[5]
- Inhalation: If inhaled, remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[5]

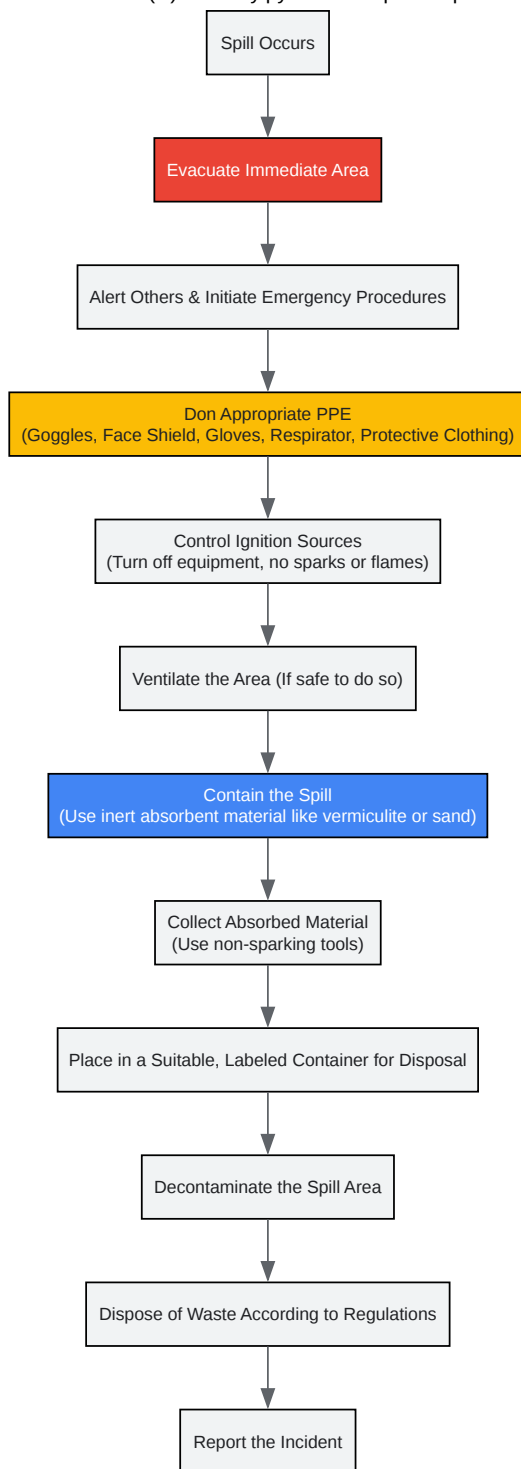
Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. Water mist may be used to cool closed containers.[6]
- Specific Hazards: Flammable liquid and vapor. Containers may explode when heated. Vapors may form explosive mixtures with air.[6]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent) and full protective gear.[6]

Accidental Release Measures

In case of a spill, follow a structured response to ensure safety and minimize environmental contamination. The logical workflow for handling a chemical spill of **(R)-2-Methylpyrrolidine** is illustrated in the diagram below.

Workflow for (R)-2-Methylpyrrolidine Spill Response



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Workflow for handling a chemical spill.

Experimental Protocols for Safety Assessment

The hazard classifications of **(R)-2-Methylpyrrolidine** are determined through standardized experimental protocols. Below are summaries of the methodologies for key toxicological and flammability tests.

Flash Point Determination

The flash point is determined using a closed-cup method as specified by standards such as ASTM D93 or ISO 2719.

- Principle: A sample of the liquid is heated in a closed cup at a controlled rate. An ignition source is periodically introduced into the vapor space above the liquid. The flash point is the lowest temperature at which the vapors ignite.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Apparatus: Pensky-Martens closed-cup tester.[\[8\]](#)[\[11\]](#)
- Procedure:
 - The sample is placed in the test cup.
 - The cup is heated at a slow, constant rate.
 - The sample is stirred to ensure temperature uniformity.
 - At specified temperature intervals, the ignition source is applied.
 - The temperature at which a flash is observed is recorded as the flash point.[\[8\]](#)

Acute Oral Toxicity

The acute oral toxicity is assessed according to OECD Test Guideline 420 (Fixed Dose Procedure), 423 (Acute Toxic Class Method), or 425 (Up-and-Down Procedure).[\[12\]](#)

- Principle: The test substance is administered orally to a group of animals at one of the defined dose levels. The animals are observed for signs of toxicity and mortality.[\[4\]](#)
- Species: Typically rats are used.[\[13\]](#)

- Procedure (General):
 - Animals are fasted prior to dosing.
 - The substance is administered by gavage.
 - Animals are observed for a set period (e.g., 14 days) for signs of toxicity and mortality.[\[14\]](#)
[\[15\]](#)
 - The dose at which toxicity or mortality is observed determines the classification.

Skin Corrosion/Irritation

The potential for skin corrosion and irritation is evaluated following OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion) or in vitro methods like OECD TG 431 and 439.[\[7\]](#)[\[16\]](#)[\[17\]](#)

- Principle (In Vivo - TG 404): A single dose of the substance is applied to a small area of the skin of an animal (typically a rabbit). The area is observed for signs of erythema (redness) and edema (swelling).[\[18\]](#)
- Procedure (In Vivo - TG 404):
 - A small area of the animal's back is shaved.
 - The test substance is applied to the skin and covered with a gauze patch.
 - The patch is removed after a specified time (e.g., 4 hours).
 - The skin is observed and scored for irritation at various time points (e.g., 1, 24, 48, and 72 hours) after patch removal.[\[16\]](#)

Eye Irritation/Corrosion

The potential for eye irritation and corrosion is determined according to OECD Test Guideline 405 (Acute Eye Irritation/Corrosion).[\[3\]](#)[\[5\]](#)

- Principle: A single dose of the substance is applied to one eye of an animal (typically a rabbit), with the other eye serving as a control. The eyes are examined for corneal opacity,

iris lesions, and conjunctival redness and swelling.[1][5]

- Procedure:
 - The test substance is instilled into the conjunctival sac of one eye.
 - The eye is observed and scored for irritation at specific intervals (e.g., 1, 24, 48, and 72 hours) after application.[5]
 - The reversibility of any observed effects is also assessed.

Toxicological Profile and Signaling Pathways

The toxicity of pyrrolidine derivatives can be attributed to various mechanisms. While specific signaling pathways for **(R)-2-Methylpyrrolidine** are not extensively detailed in publicly available literature, the broader class of pyrrolidine-containing compounds has been shown to interact with various biological targets. For instance, some pyrrolidine derivatives act as inhibitors of Toll-like receptor (TLR) signaling pathways, which are crucial in the innate immune response and inflammation.[19] Others have been investigated for their roles as antagonists of chemokine receptors or inhibitors of enzymes like DNA gyrase.[20][21] The corrosive nature of **(R)-2-Methylpyrrolidine** is likely due to its basicity, causing chemical burns upon contact with tissues. Further research is needed to elucidate the specific molecular mechanisms and signaling pathways involved in the toxicity of **(R)-2-Methylpyrrolidine**.

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